

Physical and chemical properties of 1,2-Bis(chloroacetoxy)ethane

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Compound of Interest

Compound Name: 1,2-Bis(chloroacetoxy)ethane

Cat. No.: B1266265

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An In-depth Technical Guide to 1,2-Bis(chloroacetoxy)ethane

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **1,2-Bis(chloroacetoxy)ethane**. The document is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development and chemical synthesis. It includes a detailed summary of the compound's properties, presented in a clear and structured format. While this guide delves into the chemical nature and synthesis of **1,2-Bis(chloroacetoxy)ethane**, it is important to note that a thorough search of scientific literature yielded no specific information regarding its biological activity or involvement in signaling pathways. Therefore, the mandatory visualization of such pathways could not be generated.

Chemical and Physical Properties

1,2-Bis(chloroacetoxy)ethane, also known as ethylene bis(chloroacetate), is a diester of ethylene glycol and chloroacetic acid. Its chemical structure and key identifiers are presented below.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	2-(chloroacetoxy)ethyl chloroacetate
CAS Number	6941-69-1 [1]
Molecular Formula	C ₆ H ₈ Cl ₂ O ₄ [1]
Molecular Weight	215.03 g/mol [1]
InChIKey	IIIBHBNRMVLLKH-UHFFFAOYSA-N [1]
SMILES	ClCC(=O)OCCOC(=O)CCl [1]

The physical properties of **1,2-Bis(chloroacetoxy)ethane** are summarized in the following table, providing essential data for handling, storage, and experimental design.

Table 2: Physical Properties

Property	Value	Reference
Melting Point	46 °C	[1]
Boiling Point	284 °C	[1]
Boiling Point	158°C/8mmHg	[2]
Purity	min 98% (GC)	[3] [4]

Spectral Data

Spectroscopic analysis is crucial for the identification and characterization of chemical compounds. While detailed experimental protocols for acquiring the spectra of **1,2-Bis(chloroacetoxy)ethane** are not readily available in the public domain, general procedures for NMR, IR, and Mass Spectrometry can be applied.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the structure and chemical environment of atoms within a molecule. For **1,2-Bis(chloroacetoxy)ethane**, both ¹H NMR and ¹³C NMR

are valuable analytical techniques.

Experimental Protocol (General):

- Sample Preparation: Dissolve approximately 5-10 mg of **1,2-Bis(chloroacetoxy)ethane** in a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a standard 5 mm NMR tube.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Acquisition: Acquire a standard one-dimensional ^1H NMR spectrum. Typical parameters include 16-32 scans, a spectral width of 12-16 ppm, and a relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum. A larger number of scans will be necessary to achieve a good signal-to-noise ratio.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify functional groups present in a molecule. The IR spectrum of **1,2-Bis(chloroacetoxy)ethane** is expected to show characteristic absorption bands for the ester and chloroalkane functional groups.

Experimental Protocol (General):

- Sample Preparation: The sample can be analyzed as a thin film between salt plates (NaCl or KBr) or as a solution in a suitable solvent (e.g., CCl_4).
- Instrumentation: Use a Fourier-transform infrared (FTIR) spectrometer.
- Acquisition: Record the spectrum over the mid-infrared range (typically $4000\text{-}400 \text{ cm}^{-1}$).

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique used to determine the molecular weight and elemental composition of a compound, as well as to elucidate its structure by analyzing fragmentation patterns.

Experimental Protocol (General):

- Ionization Method: Electron ionization (EI) is a common method for this type of molecule.
- Instrumentation: A gas chromatograph coupled to a mass spectrometer (GC-MS) can be used for separation and analysis.
- Analysis: The mass spectrum will show the molecular ion peak and various fragment ions. The isotopic pattern of chlorine (^{35}Cl and ^{37}Cl) will be evident in the fragments containing chlorine atoms.

Synthesis and Purification

Synthesis

A general procedure for the synthesis of **1,2-Bis(chloroacetoxy)ethane** involves the esterification of ethylene glycol with chloroacetyl chloride or chloroacetic acid.

Experimental Protocol: Esterification of Ethylene Glycol

This protocol describes a general method for the synthesis of **1,2-Bis(chloroacetoxy)ethane**.

- Materials:
 - Ethylene glycol
 - Chloroacetyl chloride (2.2 equivalents)
 - Pyridine (3 equivalents)
 - Dioxane (solvent)
 - Ethyl acetate
 - Anhydrous sodium sulfate
- Procedure:
 - Dissolve 1 mole of ethylene glycol and 3 moles of pyridine in 500 mL of dioxane in a round-bottom flask equipped with a reflux condenser and a dropping funnel.

- Heat the mixture to 80 °C.
- Slowly add 2.2 moles of chloroacetyl chloride dropwise over 2-3 hours.
- After the addition is complete, continue to heat the reaction mixture at 80 °C for 5-6 hours.
- Allow the mixture to cool to room temperature and remove the dioxane by distillation under reduced pressure.
- Add ethyl acetate to the residue and stir for 30 minutes.
- Filter the mixture to remove the pyridinium salt.
- Wash the filtrate with water.
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the ethyl acetate by evaporation to yield the crude product.

Purification

Purification of the crude **1,2-Bis(chloroacetoxy)ethane** can be achieved through recrystallization or column chromatography.

Experimental Protocol: Purification by Recrystallization

- Solvent Selection: A suitable solvent or solvent mixture should be chosen in which the compound is soluble at high temperatures and sparingly soluble at low temperatures.
- Procedure:
 - Dissolve the crude product in a minimal amount of the hot solvent.
 - If the solution is colored, add a small amount of activated charcoal and heat for a few minutes.
 - Filter the hot solution to remove insoluble impurities and charcoal.
 - Allow the filtrate to cool slowly to room temperature to induce crystallization.

- Further cool the mixture in an ice bath to maximize crystal formation.
- Collect the crystals by vacuum filtration, wash with a small amount of cold solvent, and dry under vacuum.

Chemical Reactivity and Applications

1,2-Bis(chloroacetoxy)ethane is a bifunctional molecule with two reactive chloroacetyl groups. These groups can undergo nucleophilic substitution reactions, making the compound a useful cross-linking agent and an intermediate in organic synthesis. It has been used as a crosslinking agent in the production of polymers, such as resins and adhesives, to enhance their strength and durability.^[5] It is also utilized in the textile industry to improve the wrinkle resistance and dimensional stability of fabrics.^[5] In organic synthesis, it serves as a building block for more complex molecules.

Biological Activity and Signaling Pathways

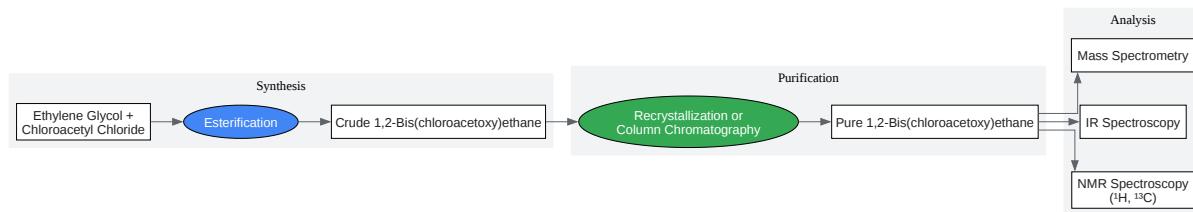
A comprehensive search of the scientific literature did not yield any specific information on the biological activity, mechanism of action, or involvement in any signaling pathways for **1,2-Bis(chloroacetoxy)ethane**. While some related chlorinated compounds have been studied for their toxicological and carcinogenic properties, no such data was found specifically for **1,2-Bis(chloroacetoxy)ethane**. The lack of available data in this area prevents the creation of the mandatory signaling pathway diagrams as requested. Further research is required to explore the potential biological effects and applications of this compound in drug development.

Safety and Handling

1,2-Bis(chloroacetoxy)ethane should be handled with care in a well-ventilated laboratory, and appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn. For detailed safety information, please refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Logical Relationships and Workflows

While no biological signaling pathways could be diagrammed, the general workflow for the synthesis and analysis of **1,2-Bis(chloroacetoxy)ethane** can be visualized.



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